

An In-Depth Technical Guide to 1,4-Butanediol Bisdecanoate

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 1,4-Butanediol bisdecanoate

CAS No.: 26719-50-6

Cat. No.: B1664546

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For Researchers, Scientists, and Drug Development Professionals

Foreword

As a Senior Application Scientist, my experience has underscored the critical need for comprehensive and mechanistically grounded information on chemical compounds of interest in research and development. This guide is crafted to provide not just a collection of data on **1,4-Butanediol bisdecanoate**, but a synthesized resource that explains the "why" behind its properties and potential applications. The structure of this document is designed to flow from fundamental identification to practical application, mirroring the logical progression of a research and development workflow. Every piece of information is contextualized to empower researchers and drug development professionals in their work.

Chemical Identity and Synonyms

1,4-Butanediol bisdecanoate is a diester formed from the esterification of 1,4-butanediol with two molecules of decanoic acid.

CAS Number	26719-50-6
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Molecular Formula	C ₂₄ H ₄₆ O ₄
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Molecular Weight	398.62 g/mol
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Synonyms:

- 1,4-Butanediol dicaprate
- Tetramethylene dicaprate
- Decanoic acid, 1,1'-(1,4-butanediyl) ester
- Decanoic acid, 1,4-butanediyl ester
- 4-decanoyloxybutyl decanoate

Physicochemical Properties

Understanding the physicochemical properties of a compound is paramount in predicting its behavior in various systems, from chemical reactions to biological environments. The long aliphatic chains of the decanoate moieties confer a significant hydrophobic character to the molecule, while the ester groups provide some polar character.

Predicted Physicochemical Properties:

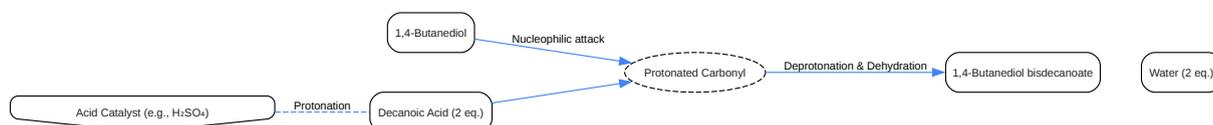
Property	Value	Source
XlogP	8.9	[1]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Water Solubility	Predicted to be low	

The high XlogP value suggests that **1,4-Butanediol bisdecanoate** is highly lipophilic and will have low solubility in aqueous solutions. This property is a key determinant of its potential applications, particularly in lipid-based drug delivery systems.[2]

Synthesis of 1,4-Butanediol Bisdecanoate

The synthesis of **1,4-Butanediol bisdecanoate** is typically achieved through the Fischer esterification of 1,4-butanediol with decanoic acid. This reaction involves the condensation of a carboxylic acid and an alcohol in the presence of an acid catalyst.[1][3]

Reaction Pathway



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Caption: Fischer esterification of 1,4-Butanediol with Decanoic Acid.

Experimental Protocol: Fischer Esterification

The following is a generalized protocol for the synthesis of a diester like **1,4-Butanediol bisdecanoate**. The specific reaction conditions, such as temperature, reaction time, and catalyst loading, would need to be optimized for this particular synthesis.

Materials:

- 1,4-Butanediol
- Decanoic acid
- Sulfuric acid (or another suitable acid catalyst like p-toluenesulfonic acid)[4]
- Toluene (or another azeotroping agent to remove water)
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine 1,4-butanediol (1 equivalent), decanoic acid (2.2 equivalents), and a catalytic amount of sulfuric acid in toluene. The excess of decanoic acid helps to drive the reaction to completion.
- **Esterification:** Heat the reaction mixture to reflux. The water formed during the reaction will be removed as an azeotrope with toluene and collected in the Dean-Stark trap. Monitor the progress of the reaction by observing the amount of water collected. The reaction is typically complete when no more water is evolved.
- **Workup:**
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst.
 - Wash with water and then with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter to remove the drying agent.
- **Purification:**
 - Remove the solvent by rotary evaporation.
 - The crude product can be purified by vacuum distillation or column chromatography to obtain pure **1,4-Butanediol bisdecanoate**.

Applications in Research and Drug Development

The lipophilic nature of **1,4-Butanediol bisdecanoate** makes it a candidate for applications where this property is advantageous, particularly in the pharmaceutical sciences.

Potential as a Pharmaceutical Excipient

Long-chain fatty acid esters are often used as excipients in pharmaceutical formulations. They can function as:

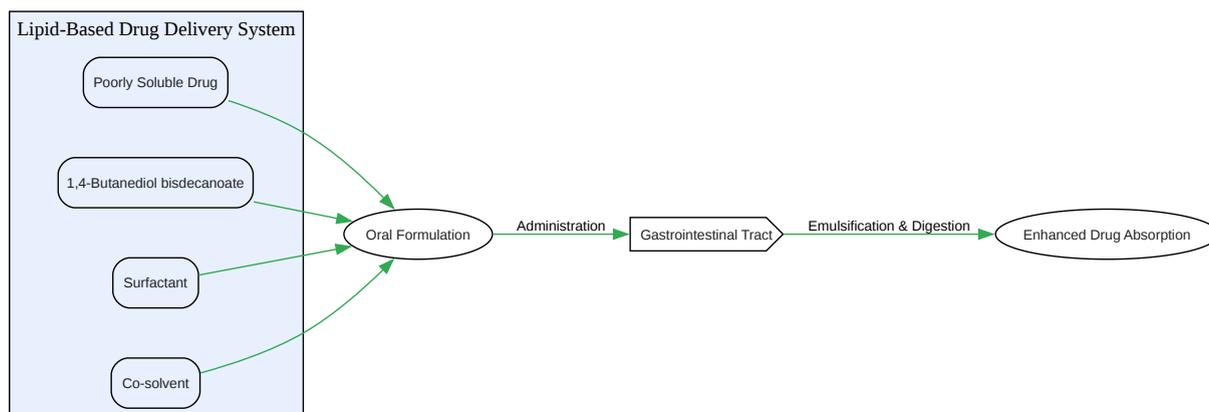
- Solubilizing agents: For poorly water-soluble active pharmaceutical ingredients (APIs).
- Emollients and skin-conditioning agents: In topical and transdermal formulations, enhancing skin penetration.[5]
- Lubricants: In tablet and capsule manufacturing.

While direct evidence for the use of **1,4-Butanediol bisdecanoate** as a pharmaceutical excipient is not readily available, its structural similarity to other long-chain diesters suggests its potential in these roles.

Role in Lipid-Based Drug Delivery Systems

Lipid-based drug delivery systems (LBDDS) are a key strategy for improving the oral bioavailability of poorly water-soluble drugs.[2] Long-chain fatty acid esters can be incorporated into these systems, such as self-emulsifying drug delivery systems (SEDDS) and solid lipid nanoparticles (SLNs).

The high lipophilicity of **1,4-Butanediol bisdecanoate** suggests it could be a valuable component in such formulations, acting as a lipid carrier to enhance drug solubilization and absorption.[2] The ester linkages would be susceptible to hydrolysis by esterases in the gastrointestinal tract, potentially leading to the release of the encapsulated drug.



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Caption: Potential role of **1,4-Butanediol bisdecanoate** in LBDDS.

Analytical Methodologies

The analysis of **1,4-Butanediol bisdecanoate** would typically involve chromatographic and spectroscopic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds like esters.[6][7]

Typical GC-MS Parameters:

- Column: A low-polarity capillary column, such as one coated with a polysiloxane stationary phase, would be suitable for separating long-chain esters.[8]

- **Injector:** A split/splitless injector would be used, with the temperature set high enough to ensure complete volatilization of the sample.
- **Oven Program:** A temperature program would be employed, starting at a lower temperature and ramping up to a higher temperature to elute the high-boiling ester.
- **Detector:** A mass spectrometer would be used for detection and identification. The electron ionization (EI) mass spectrum would show characteristic fragmentation patterns for the ester.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules.

- **^1H NMR:** The proton NMR spectrum of **1,4-Butanediol bisdecanoate** would show characteristic signals for the different types of protons in the molecule, including the methylene groups of the butanediol backbone and the long alkyl chains of the decanoate moieties.[\[9\]](#)
- **^{13}C NMR:** The carbon NMR spectrum would provide information on the number and types of carbon atoms in the molecule, including the carbonyl carbons of the ester groups.[\[9\]](#)

Safety and Toxicology

Specific toxicological data for **1,4-Butanediol bisdecanoate** is not readily available. However, information on structurally similar compounds and the parent alcohol can provide some insight into its potential hazards.

- **Aliphatic Diesters:** Generally, long-chain aliphatic diesters are considered to have low toxicity.[\[10\]](#)
- **1,4-Butanediol:** The precursor alcohol, 1,4-butanediol, is harmful if swallowed and may cause drowsiness or dizziness.[\[11\]](#)[\[12\]](#)[\[13\]](#) It is metabolized in the body to gamma-hydroxybutyrate (GHB), which has central nervous system depressant effects.[\[14\]](#)

Given that **1,4-Butanediol bisdecanoate** can be hydrolyzed to 1,4-butanediol and decanoic acid, the toxicological properties of these breakdown products should be considered.

Conclusion

1,4-Butanediol bisdecanoate is a lipophilic diester with potential applications in the pharmaceutical industry as an excipient and in lipid-based drug delivery systems. Its synthesis is achievable through standard esterification procedures. While specific data on this compound is limited, its properties can be inferred from its structure and the known characteristics of similar long-chain esters and its precursor, 1,4-butanediol. Further research is warranted to fully elucidate its physicochemical properties, biological activity, and safety profile to realize its full potential in drug development and other scientific applications.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 1,4-Butanediol Bisdecanoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1664546#1-4-butanediol-bisdecanoate-cas-number-and-synonyms\]](https://www.benchchem.com/product/b1664546#1-4-butanediol-bisdecanoate-cas-number-and-synonyms)

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